

Comparative Guide to Linearity and Range Determination for Adinazolam Mesylate Quantification

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Compound of Interest

Compound Name: Adinazolam Mesylate

Cat. No.: B1664377

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This guide provides a comparative analysis of different analytical methods for the quantification of **adinazolam mesylate**, with a focus on linearity and range determination. The performance of High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and UV-Spectrophotometry are compared, supported by experimental data from various studies. This document is intended for researchers, scientists, and drug development professionals seeking to establish a robust analytical method for **adinazolam mesylate**.

Data Presentation

The following tables summarize the quantitative data for linearity and range determination of adinazolam and its metabolites, as well as other comparable benzodiazepines, using different analytical techniques.

Table 1: Linearity and Range Data for Adinazolam and its Metabolite

Analyte	Method	Linearity Range	Correlation Coefficient (r) / Coefficient of Determination (R ²)	Reference
N-desmethyldiazepam	HPLC	200 - 4000 ng/mL	Not Specified	[1]
Adinazolam	LC-MSn	5.0 - 500 ng/mL	R ² > 0.99	[2]
Adinazolam	LC-MS/MS	0.1 - 20 ng/mL	Not Specified	[3]

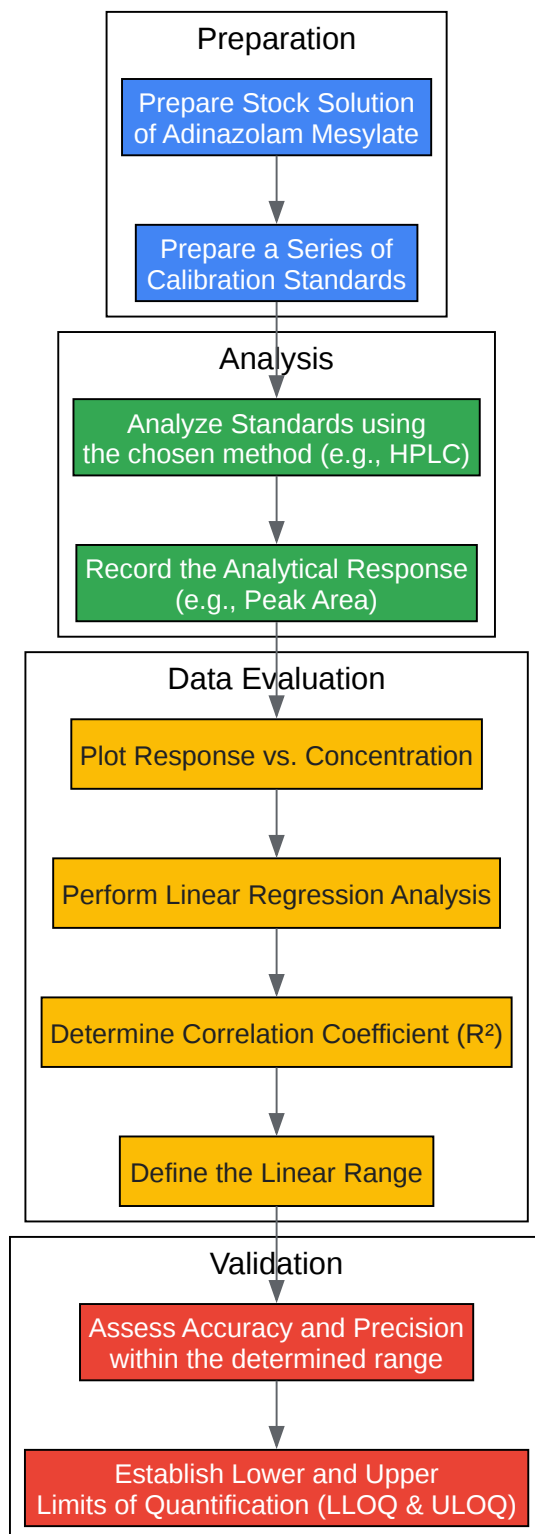
Table 2: Linearity and Range Data for Alternative Benzodiazepines (for comparison)

Analyte	Method	Linearity Range	Correlation Coefficient (r) / Coefficient of Determination (R ²)	Reference
Alprazolam	UV-Spectrophotometry	1 - 12 µg/mL	0.9991	[4]
Alprazolam	UV-Spectrophotometry	1 - 14 µg/mL	0.9997	[4]
Alprazolam	UV-Spectrophotometry	1 - 70 µg/mL	Not Specified	
Midazolam	RP-HPLC	2 - 20 µg/mL	r ² = 0.997	
Bromazepam	HPLC	0.12 - 0.18 mg/mL	Not Specified	
Medazepam	HPLC	0.08 - 0.12 mg/mL	Not Specified	
Midazolam	HPLC	0.12 - 0.18 mg/mL	Not Specified	
Diazepam	UV-Spectrophotometry	1 - 9 µg/mL	Not Specified	

Experimental Workflow

The following diagram illustrates a typical experimental workflow for determining the linearity and range of an analytical method for **adinazolam mesylate** quantification.

Workflow for Linearity and Range Determination

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Caption: Experimental workflow for determining linearity and range.

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide.

1. HPLC Method for N-desmethyadinazolam Quantification

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system.
- Column: Not specified.
- Mobile Phase: Not specified.
- Detection: Not specified.
- Linearity: The method was demonstrated to be linear for N-desmethyadinazolam over the concentration range of 200 to 4000 ng/mL.
- Limit of Detection (LOD): 100 ng/mL.
- Sample Preparation: Urine specimens were used. For the internal standard, 2-OH-imipramine was chosen. N-desmethyadinazolam recovery was found to be poor when non-silanized glassware was used. Recovery averaged 86% at a concentration of 1000 ng/mL when silanized glassware was used.

2. LC-MSn Method for Adinazolam Quantification

- Instrumentation: Liquid Chromatography-Mass Spectrometry (LC-MSn).
- Linearity: The method showed linear calibration curves from 5.0 ng/mL to 500 ng/mL for adinazolam.
- Data Analysis: To assess linearity, the peak area of the molecular ion ($[M+H]^+$) was used without normalization using an internal standard. For 20 analytes, R^2 values greater than 0.99 were observed.
- Limit of Detection (LOD): 5 ng/mL for the majority of the analytes.

3. LC-MS/MS Method for Benzodiazepine Quantification (including Adinazolam)

- Instrumentation: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- Stock Solution: A stock solution containing 53 benzodiazepines was prepared at a concentration of 20 ng/mL each in 90:10 mobile phase A to mobile phase B.
- Calibration Standards: Eight dilutions of the stock solution were made at final concentrations of 0.1, 0.25, 0.5, 0.75, 1, 5, 10, and 20 ng/mL.
- Linearity: The linearity of the method was evaluated over the range of the calibration standards.
- Limit of Quantification (LoQ): The LoQ was estimated as 3.3 times the Limit of Detection (LoD). This value was confirmed by ensuring that the relative standard deviation (RSD) and percent difference fell within $\pm 30\%$.

4. UV-Spectrophotometric Method for Alprazolam Quantification (Alternative Method)

- Instrumentation: Shimadzu UV-1800 spectrophotometer with 10 mm matched quartz cells.
- Solvent: 0.1N Hydrochloric Acid.
- Method A (Area Under Curve - AUC): Alprazolam was estimated between 255-270 nm. The method was linear in the concentration range of 1 to 12 $\mu\text{g/mL}$ with a correlation coefficient of 0.9991.
- Method B (First Order Derivative): Alprazolam was estimated at 251 nm. The method was linear in the concentration range of 1 to 14 $\mu\text{g/mL}$ with a correlation coefficient of 0.9997.
- Sample Preparation: 10 mg of standard alprazolam was accurately weighed and transferred to a 100 ml volumetric flask and dissolved in 0.1N HCl to obtain a stock solution. Working standards were prepared by further dilution.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. uniklinik-freiburg.de [uniklinik-freiburg.de]
- 3. Development and validation of a liquid chromatography tandem mass spectrometry method for the analysis of 53 benzodiazepines in illicit drug samples - PMC [pmc.ncbi.nlm.nih.gov]
- 4. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
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